

Sannamycin C: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: Sannamycin C

Cat. No.: B15560944

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Abstract

Sannamycin C is a member of the aminoglycoside class of antibiotics, naturally produced by the bacterium *Streptomyces sannanensis*. This document provides a detailed overview of the chemical structure, physicochemical properties, and biological activity of **Sannamycin C**. It is intended to serve as a technical resource for researchers and professionals involved in antibiotic research and development. While comprehensive data for **Sannamycin C** is limited in publicly accessible literature, this guide consolidates available information and draws comparisons with the broader class of aminoglycoside antibiotics where relevant.

Chemical Structure and Properties

Sannamycin C is an aminoglycoside antibiotic composed of a 6-N-methylpurpurosamine C moiety and a 2-deoxy-3-epi-fortamine unit^[1]. Its chemical identity has been established through physicochemical characterization.

Chemical Identifiers

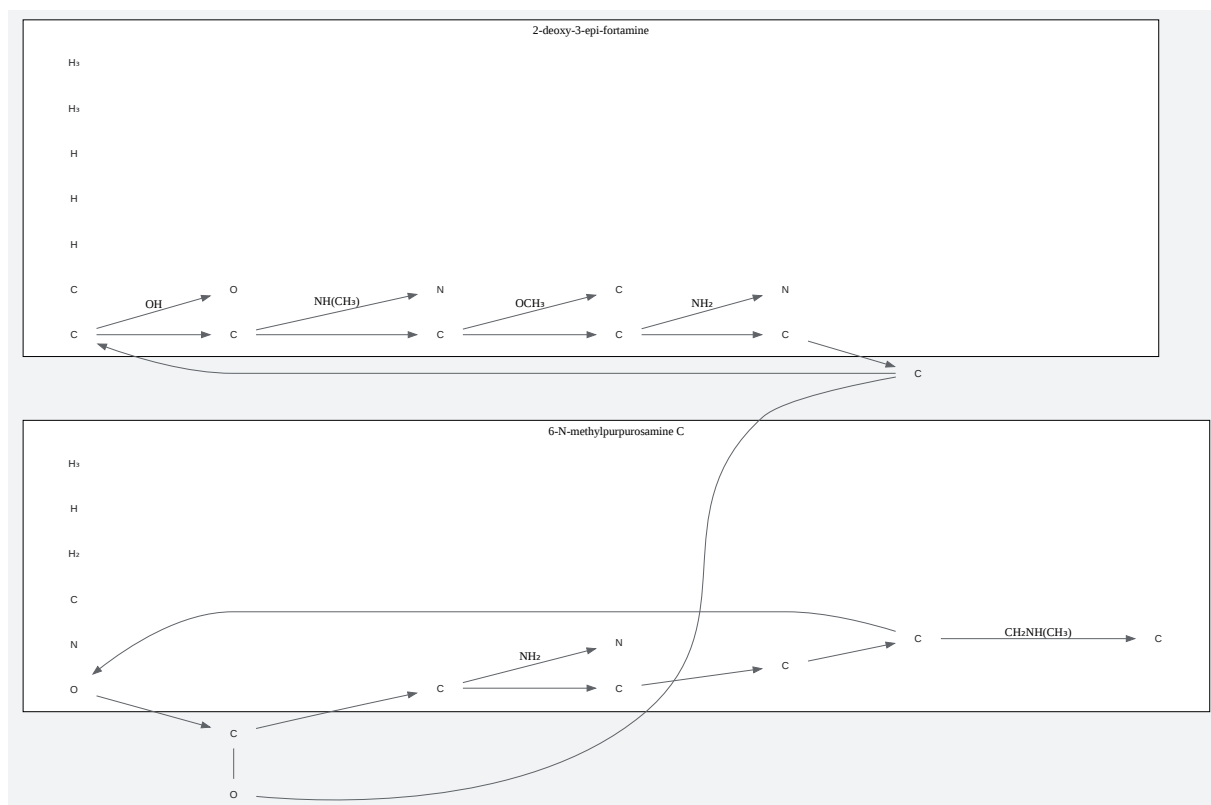
Identifier	Value
IUPAC Name	3-amino-2-[3-amino-6-(methylaminomethyl)oxan-2-yl]oxy-5-methoxy-6-(methylamino)cyclohexan-1-ol
Molecular Formula	C ₁₅ H ₃₂ N ₄ O ₄
SMILES	CNCC1CCC(C(O1)OC2C(CC(C(C2O)NC)OC)N)N
Molecular Weight	332.44 g/mol
CAS Number	76497-51-3
Synonyms	Sannamycin B, Istamycin A ₀ , Antibiotic KA 7038VI, Antibiotic KA 7038III

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Sannamycin C** are not readily available. The following table includes computed properties from publicly available databases.

Property	Value	Source
XLogP3	-2.4	PubChem
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	6	PubChem
Exact Mass	332.24235551	PubChem
Monoisotopic Mass	332.24235551	PubChem
Topological Polar Surface Area	124 Å ²	PubChem
Heavy Atom Count	23	PubChem

Chemical Structure Diagram



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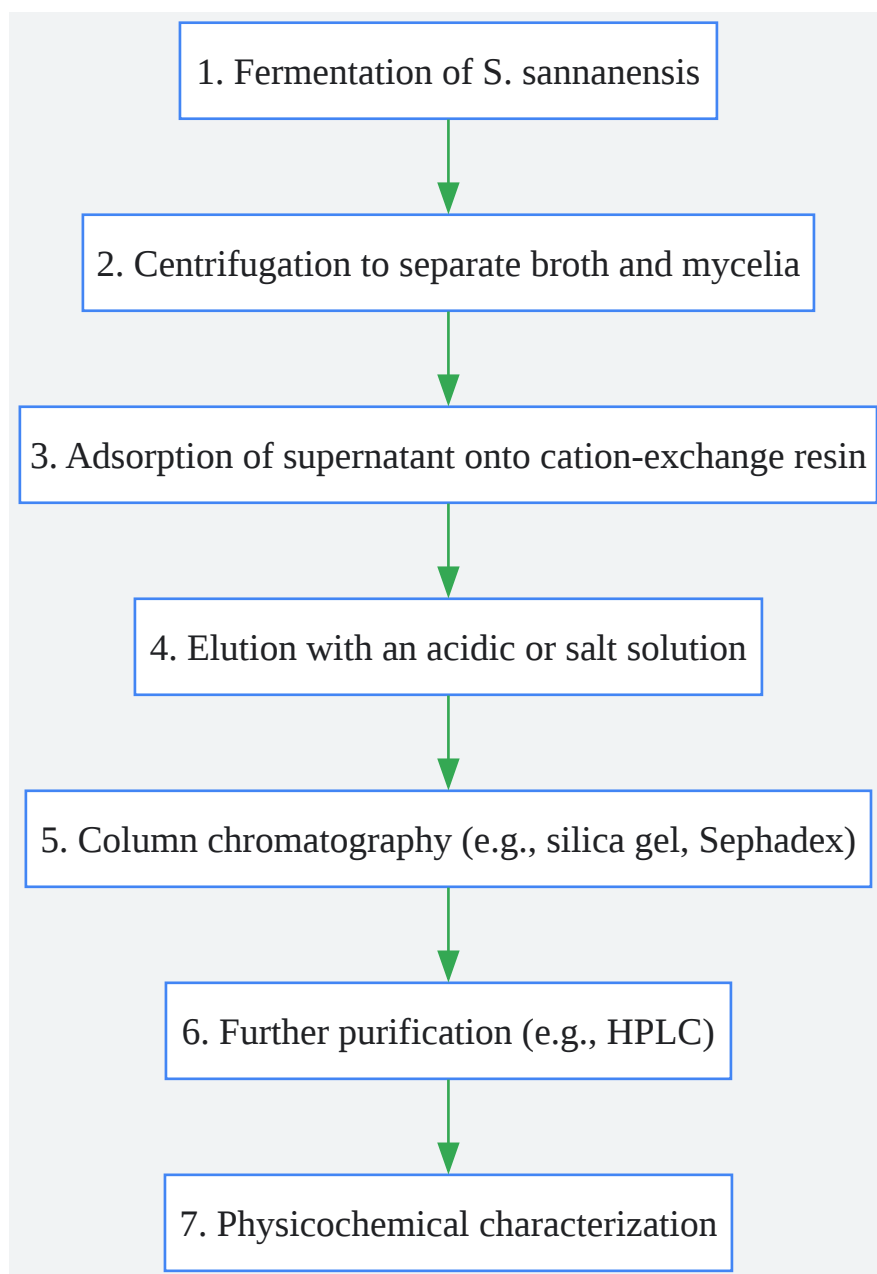
Figure 1: 2D representation of the chemical structure of **Sannamycin C**.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation, purification, and synthesis of **Sannamycin C** are not extensively detailed in the available literature. However, general methodologies can be inferred from studies on Sannamycin and other aminoglycosides.

Isolation and Purification

Sannamycin C is produced by the fermentation of *Streptomyces sannanensis* KC-7038[1]. A general workflow for its isolation from the culture broth would likely involve the following steps:



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Figure 2: Generalized workflow for the isolation of **Sannamycin C**.

A study on a strain of *Streptomyces sannanensis* isolated from Loktak Lake of Manipur, India, utilized ethyl acetate for the extraction of antimicrobial compounds, followed by purification using thin-layer chromatography[2].

Chemical Synthesis

While a total synthesis for **Sannamycin C** has not been explicitly published, enantioselective total syntheses of the related compounds Sannamycin A and B have been reported. These complex syntheses provide a potential framework for the chemical synthesis of **Sannamycin C**.

Spectroscopic Data

Although the literature confirms that physicochemical characterization of **Sannamycin C** was performed, specific NMR and mass spectrometry data are not readily available.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data for **Sannamycin C** have not been published. For related aminoglycoside antibiotics, NMR spectroscopy is crucial for elucidating the stereochemistry and connectivity of the sugar and aminocyclitol rings.

Mass Spectrometry (MS)

The molecular formula of **Sannamycin C** was determined through mass spectroscopic measurements. The fragmentation patterns of aminoglycosides in mass spectrometry are complex and can involve glycosidic bond cleavages and rearrangements within the sugar and aminocyclitol moieties.

Biological Activity and Mechanism of Action

Antibacterial Spectrum

The 4-N-glycyl derivative of **Sannamycin C** has shown inhibitory activity against both Gram-positive and Gram-negative bacteria, including strains resistant to other aminoglycosides[1].

Quantitative Data

Specific Minimum Inhibitory Concentration (MIC) values for **Sannamycin C** are limited in the literature. The following table presents available data, though it is important to note that variations in experimental conditions can affect these values.

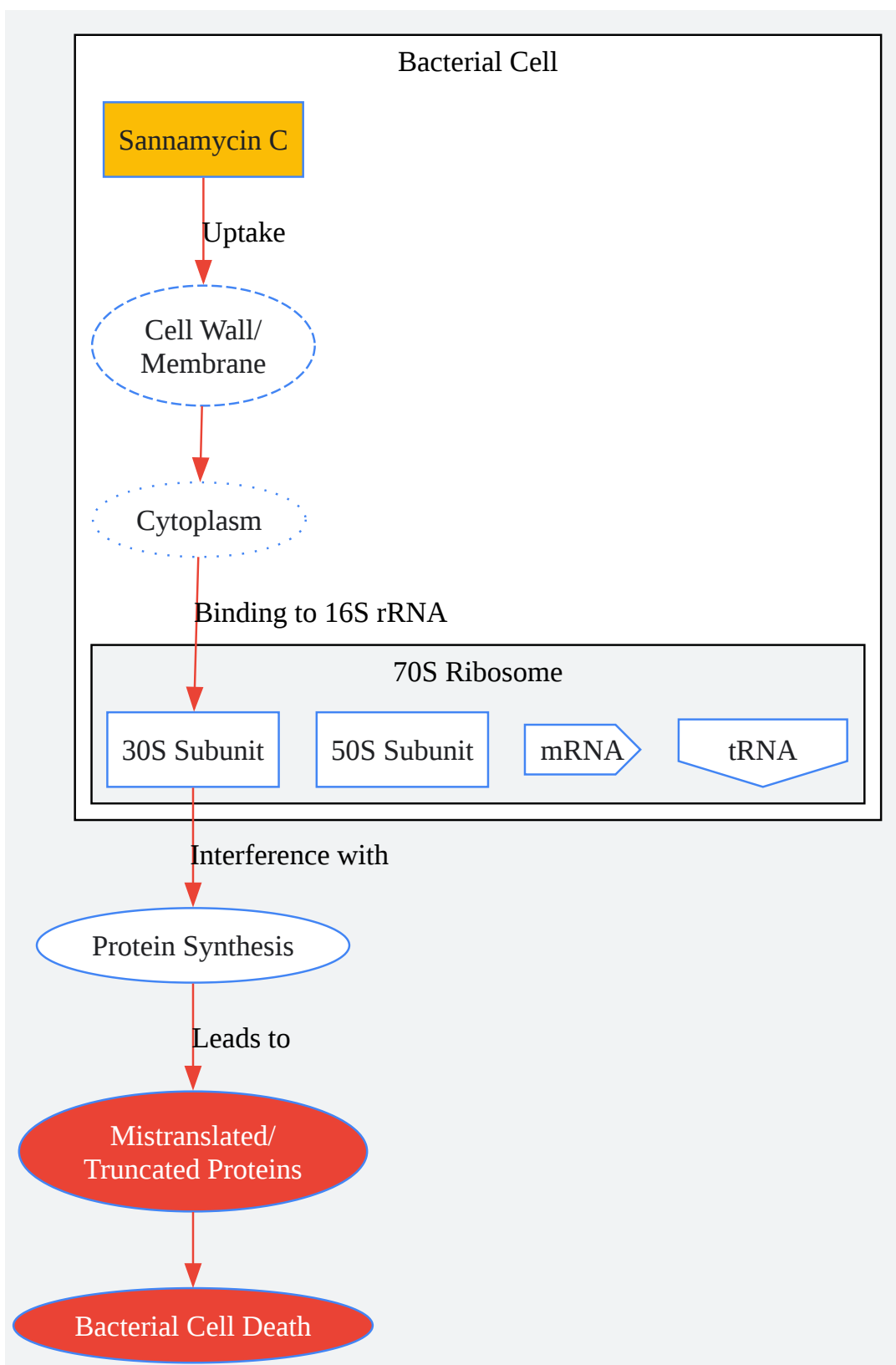
Organism	MIC (µg/mL)	Reference
Pseudomonas aeruginosa	16	The Journal of Antibiotics (1980)
Staphylococcus aureus MTCC 96	0.5	BMC Microbiology (2014)
Staphylococcus aureus (clinical isolate)	0.5	BMC Microbiology (2014)
Mycobacterium smegmatis MTCC 6	3.0	BMC Microbiology (2014)
Bacillus circulans MTCC 8074	3.0	BMC Microbiology (2014)

*Note: These values are for an antimicrobial agent produced by *Streptomyces sannanensis* strain SU118, which may or may not be identical to **Sannamycin C**.

Mechanism of Action

As an aminoglycoside, **Sannamycin C** is presumed to exert its antibacterial effect by inhibiting protein synthesis in bacteria. The general mechanism for aminoglycosides involves binding to the 30S ribosomal subunit. This interaction interferes with the translation process, leading to the production of non-functional or truncated proteins, which ultimately results in bacterial cell death.

The binding of aminoglycosides to the A-site of the 16S rRNA within the 30S ribosomal subunit is a key step in their mechanism of action[3]. This binding can cause misreading of the mRNA codon, leading to the incorporation of incorrect amino acids into the growing polypeptide chain. Additionally, aminoglycosides can inhibit the translocation of the ribosome along the mRNA, further disrupting protein synthesis.



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Figure 3: Generalized mechanism of action for aminoglycoside antibiotics.

Conclusion

Sannamycin C is a noteworthy aminoglycoside antibiotic with potential activity against a range of bacteria. While its fundamental chemical structure is known, a comprehensive understanding of its biological activity and therapeutic potential requires further investigation. Detailed studies on its synthesis, full spectroscopic characterization, and a broader evaluation of its antimicrobial spectrum are warranted to fully elucidate its place in the landscape of antibiotic drug development. This guide provides a foundational summary of the current knowledge on **Sannamycin C**, highlighting areas where further research is needed.

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References

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- 2. Early transcriptional response to aminoglycoside antibiotic suggests alternate pathways leading to apoptosis in sensory hair cells in the mouse inner ear - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Roles of specific aminoglycoside–ribosome interactions in the inhibition of translation - PMC [pmc.ncbi.nlm.nih.gov]
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